

Application Notes: Disperse Blue 1 Staining of Polyester Fibers

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Compound of Interest

Compound Name: Disperse Blue 1

Cat. No.: B124965

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Introduction

Disperse Blue 1 is a non-ionic anthraquinone dye characterized by its low water solubility and vibrant blue color.[1][2] It is primarily utilized for dyeing hydrophobic synthetic fibers, most notably polyester.[2][3][4] Due to the compact and crystalline structure of polyester, which lacks ionic sites for dye interaction, the staining mechanism relies on the diffusion of the small, non-ionic dye molecules into the amorphous regions of the fiber.[5][6] This process is facilitated by high temperatures (typically 120-130°C) and pressure, which swell the fiber structure, allowing the dye molecules to penetrate.[5][7] The dye is held within the fiber matrix by weak intermolecular forces, such as van der Waals forces and hydrophobic bonds.[5][7] A dispersing agent is essential to create a stable and fine aqueous dispersion of the dye, preventing aggregation and ensuring uniform coloration.[7][8]

Applications

Disperse Blue 1 is a key colorant in several industrial and research fields:

- **Textile Industry:** It is extensively used for dyeing polyester, acetate, nylon, and other synthetic fibers to achieve deep blue shades with good lightfastness.[3][9]
- **Polymer and Plastics:** The dye's stability makes it suitable for coloring plastics and coatings. [3]

- Research and Development: In materials science, it serves as a model dye for studying the interactions between dyes and synthetic substrates.[\[3\]](#)
- Forensic Science: The analysis of **Disperse Blue 1** extracted from single polyester fibers can be crucial for forensic investigations.[\[10\]](#)[\[11\]](#)

Quantitative Data Summary

For researchers requiring quantitative analysis of **Disperse Blue 1** on polyester fibers, the following table summarizes key parameters for dye extraction and analysis using High-Performance Liquid Chromatography (HPLC).

| Parameter | Description | Value / Method | Reference |
|-------------------------------|--|--|-----------|
| Extraction Solvents | Solvents used to extract the dye from the polyester fiber matrix for analysis. | Chlorobenzene, Methanol, Acetonitrile, Dimethylformamide (DMF), Dimethyl sulfoxide (DMSO).[10][11] | [10][11] |
| Analytical Technique | Primary method for separation and quantification of the extracted dye. | High-Performance Liquid Chromatography (HPLC) with Photodiode Array (PDA) or Mass Spectrometry (MS) detection.[12][13] | [12][13] |
| Mobile Phase | Solvent system used in HPLC to separate the dye. | A common system is a mixture of acetonitrile and an ammonium acetate solution (e.g., 45:55 v/v).[13] | [13] |
| Limit of Detection (LOD) | The lowest concentration of an analyte that can be reliably detected. | 0.52 ng/mL (in solution).[13] | [13] |
| Limit of Quantification (LOQ) | The lowest concentration of an analyte that can be determined with acceptable precision. | 1.6 ng/mL (in solution).[13] | [13] |

Experimental Protocol: High-Temperature Staining of Polyester Fibers

This protocol details a standard high-temperature/high-pressure (HT/HP) method for staining polyester fibers with **Disperse Blue 1**. This method is suitable for achieving excellent dye penetration and colorfastness.

1. Materials and Reagents

- Fibers: Scoured polyester fabric or yarn.
- Dye: **Disperse Blue 1** (C.I. 64500).
- Dispersing Agent: Lignosulfonate-based or similar anionic dispersant.
- Acetic Acid (CH_3COOH): To adjust the pH of the dye bath.
- Sodium Hydroxide (NaOH): For reduction clearing.
- Sodium Hydrosulphite ($\text{Na}_2\text{S}_2\text{O}_4$): For reduction clearing.
- Non-ionic Detergent: For washing.
- Equipment: High-temperature laboratory dyeing machine or a sealed stainless steel dye pot, heating mantle, magnetic stirrer, pH meter, beakers, graduated cylinders.

2. Pre-Treatment of Polyester Fibers

Before dyeing, it is crucial to remove any impurities, oils, or sizing agents from the polyester fibers.

- Prepare a scouring solution containing 5 g/L non-ionic detergent and 2 g/L sodium carbonate.
- Immerse the polyester material in the solution at a liquor ratio of 50:1 (50 parts liquid to 1 part fiber).
- Heat the bath to 60°C and maintain for 30 minutes.
- Thoroughly rinse the fibers with warm, then cold deionized water.

- Allow the fibers to air dry at room temperature.

3. Dye Bath Preparation

Disperse dyes must be properly dispersed in water to prevent uneven dyeing.

- Weigh the required amount of **Disperse Blue 1** dye (e.g., for a 1% shade on the weight of fiber, use 0.1 g of dye for 10 g of fiber).
- Create a paste by mixing the dye powder with a small amount of a dispersing agent (ratio of dye to dispersing agent is often 1:1) and a little cold water.
- Gradually add this paste to the main dye bath vessel containing the required volume of water while stirring continuously to form a stable dispersion.^[7]
- Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.^[7] An acidic medium is necessary for the stability of the disperse dye at high temperatures.^[6]

4. High-Temperature Staining Procedure

- Place the pre-treated polyester fibers into the dye bath. Ensure the material is fully submerged.
- Seal the dyeing vessel.
- Begin heating the dye bath. Raise the temperature from ambient to 130°C at a rate of approximately 2°C per minute.
- Maintain the temperature at 130°C for 45-60 minutes to allow for dye diffusion and fixation within the fibers.
- After the dyeing cycle, cool the vessel down to 70°C at a rate of 2-3°C per minute.
- Remove the dyed fibers and rinse with warm water.

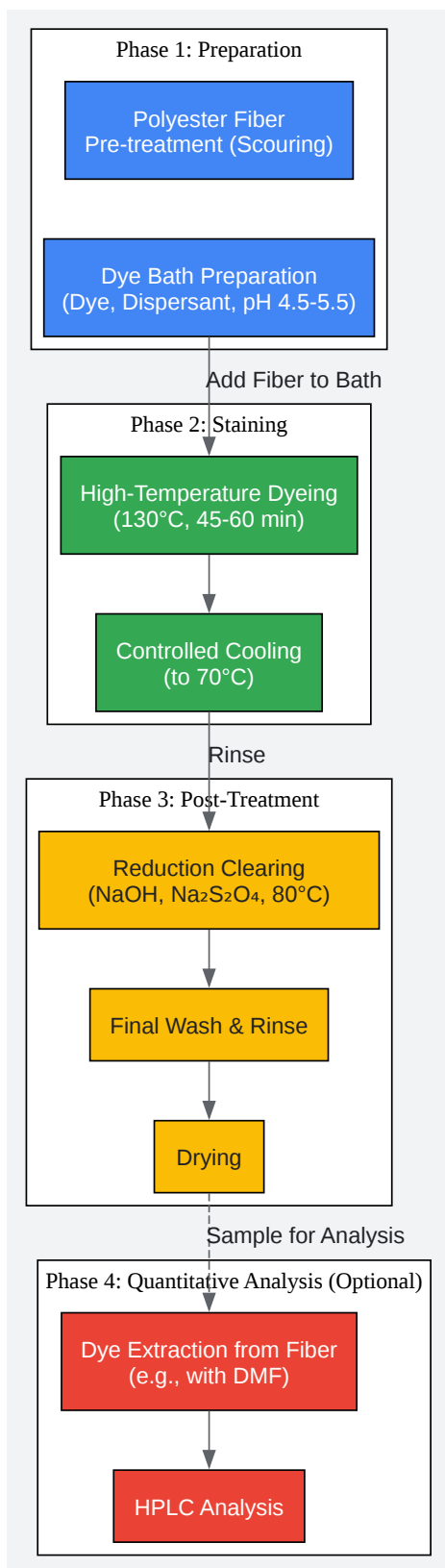
5. Post-Treatment: Reduction Clearing

This step is critical for removing loose dye particles from the fiber surface, which significantly improves wash fastness and prevents color bleeding.

- Prepare a clearing solution containing 2 g/L sodium hydroxide, 2 g/L sodium hydrosulphite, and 1 g/L non-ionic detergent.
- Immerse the rinsed, dyed fibers in this solution.
- Heat the bath to 70-80°C and hold for 15-20 minutes.
- Drain the solution and rinse the fibers thoroughly, first with hot water and then with cold water, until the rinse water is clear.

6. Final Washing and Drying

- Wash the cleared fibers with a 1 g/L solution of non-ionic detergent at 50-60°C for 10 minutes.
- Rinse thoroughly with cold water.
- Squeeze out excess water and allow the stained fibers to air dry.



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Caption: Experimental workflow for **Disperse Blue 1** staining of polyester fibers.

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References

- 1. Disperse dyes [m.chemicalbook.com]
- 2. Disperse Blue 1 | C₁₄H₁₂N₄O₂ | CID 17190 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chemimpex.com [chemimpex.com]
- 4. afirm-group.com [afirm-group.com]
- 5. alfa-chemistry.com [alfa-chemistry.com]
- 6. textilestudycenter.com [textilestudycenter.com]
- 7. textilelearner.net [textilelearner.net]
- 8. researchgate.net [researchgate.net]
- 9. Disperse Blue 1 - Some Flame Retardants and Textile Chemicals, and Exposures in the Textile Manufacturing Industry - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 10. mdpi.com [mdpi.com]
- 11. researchgate.net [researchgate.net]
- 12. benchchem.com [benchchem.com]
- 13. researchgate.net [researchgate.net]
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